

5-Chloro-6-methoxypicolinic acid molecular weight and formula

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Compound of Interest

Compound Name: 5-Chloro-6-methoxypicolinic acid

Cat. No.: B580358

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5-Chloro-6-methoxypicolinic Acid: A Technical Overview

For researchers and professionals in drug development, a precise understanding of the physicochemical properties of novel compounds is paramount. This document provides a concise technical summary of **5-Chloro-6-methoxypicolinic acid**, a substituted pyridine derivative of interest in medicinal chemistry.

Core Physicochemical Data

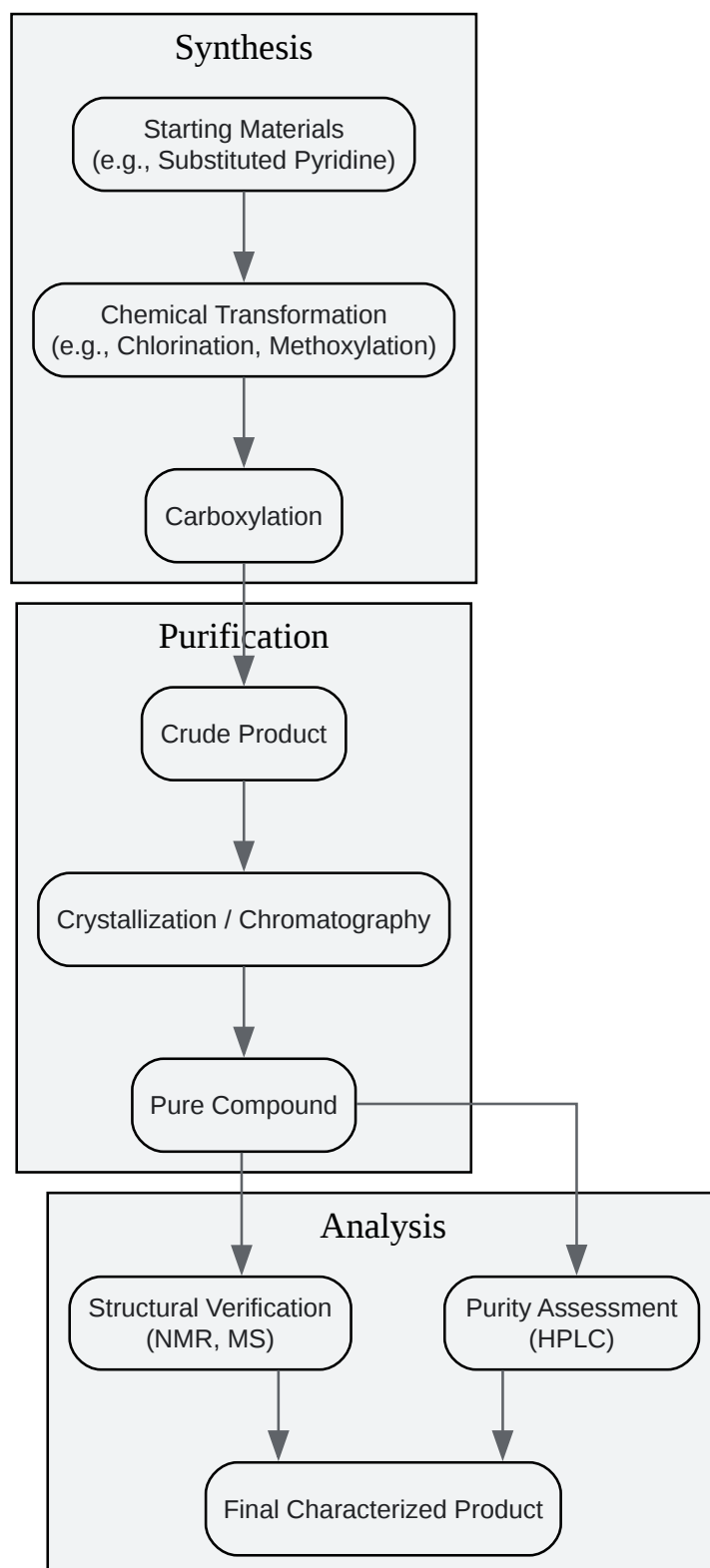
The fundamental molecular characteristics of **5-Chloro-6-methoxypicolinic acid** are summarized below. These identifiers are critical for analytical quantification, structural elucidation, and registration in chemical databases.

Property	Value
Molecular Formula	C ₇ H ₆ ClNO ₃
Molecular Weight	187.58 g/mol
CAS Number	1214373-91-7

Conceptual Experimental Workflow: Synthesis and Analysis

While specific, detailed experimental protocols for the synthesis of **5-Chloro-6-methoxypicolinic acid** are proprietary and not publicly available, a general conceptual workflow for its preparation and analysis can be outlined. This process would typically involve a multi-step synthesis followed by rigorous purification and characterization to ensure the final compound meets the required purity standards for research and development.

The following diagram illustrates a representative workflow.

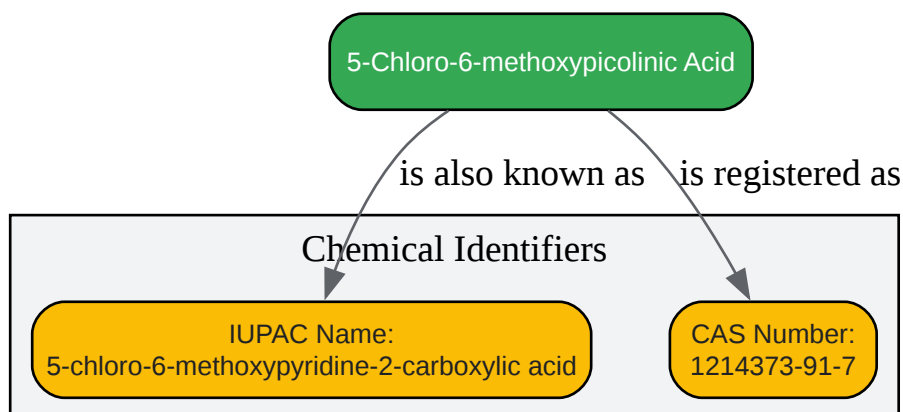


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A conceptual workflow for the synthesis, purification, and analysis of a target compound.

Logical Relationships of Compound Identifiers

The identity of a chemical compound is established through a set of unique identifiers. The following diagram illustrates the logical relationship between the common name, the systematic IUPAC name, and the universally recognized CAS number for **5-Chloro-6-methoxypicolinic acid**.



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Logical relationship between common name and key chemical identifiers.

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